

A Comprehensive Guide to Personal Protective Equipment (PPE) for Handling Pyrocatechol

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Compound of Interest

Compound Name: *pyrocatechol*

CAS No.: 26982-53-6

Cat. No.: B3422816

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This guide provides essential safety and operational protocols for the handling of **pyrocatechol** (also known as catechol), a compound that demands rigorous safety measures due to its significant health risks. As a Senior Application Scientist, my aim is to equip you with not just procedural steps, but a deep understanding of why these measures are critical for your safety and the integrity of your research.

Understanding the Hazard: Why Pyrocatechol Demands Respect

Pyrocatechol (CAS No. 120-80-9) is a white, crystalline solid that is highly toxic and corrosive. [1] Exposure can occur through inhalation, skin absorption, ingestion, and eye contact. [2] It is crucial to understand the specific dangers it presents to select the appropriate PPE and implement safe handling practices.

Key Hazards:

- **High Acute Toxicity:** **Pyrocatechol** is toxic if swallowed or in contact with skin.^{[3][4]} It can be rapidly absorbed through the skin, leading to systemic illness similar to that caused by phenol, but with more pronounced convulsions.^{[5][6]}
- **Corrosive to Skin and Eyes:** Direct contact causes severe skin and eye burns, potentially leading to permanent eye damage or blindness.^{[4][7]}
- **Carcinogenicity and Mutagenicity:** It is classified as a Group 2B carcinogen by the IARC, meaning it is possibly carcinogenic to humans.^[5] It is also suspected of causing genetic defects.^{[3][4]}
- **Systemic Effects:** **Pyrocatechol** targets multiple organs, including the central nervous system, kidneys, liver, lungs, and cardiovascular system. Inhalation can irritate the respiratory system, and high-level exposure can lead to breathing difficulties and even death.^{[7][8]}

Exposure Limits

Regulatory bodies have established exposure limits to protect laboratory personnel. Adherence to these is mandatory.

Organization	Limit	Notes
OSHA (PEL)	5 ppm (20 mg/m ³)	8-hour Time-Weighted Average (TWA) ^[9]
ACGIH (TLV)	5 ppm	8-hour TWA ^{[8][9]}
NIOSH (REL)	5 ppm	10-hour TWA ^[8]

A skin notation is added by OSHA, indicating the potential for significant contribution to overall exposure through the cutaneous route.^[6]

The Core of Protection: Selecting Your Personal Protective Equipment

Given the severe hazards of **pyrocatechol**, a multi-layered approach to PPE is not just recommended; it is essential. The selection of each component is based on preventing contact with and absorption of the chemical.

Hand Protection: Your First Line of Defense

Causality: **Pyrocatechol** is readily absorbed through the skin, making glove selection paramount.^[5] The goal is to create an impermeable barrier between the chemical and your skin.

- Primary Gloves: Nitrile rubber gloves are a suitable choice for protection against **pyrocatechol**.^[3] Always inspect gloves for any signs of degradation or punctures before use.
- Glove Removal: Use the proper glove removal technique (without touching the glove's outer surface) to avoid skin contact with the product.^[4]
- Disposal: Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices.^[4]

Eye and Face Protection: Shielding Against Irreversible Damage

Causality: **Pyrocatechol** can cause severe eye burns and permanent damage.^[4] Therefore, complete protection of the eyes and face is critical.

- Primary Protection: Wear chemical safety goggles that meet OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.
- Secondary Protection: A face shield worn over safety glasses is required any time there is a risk of a large splash.^[10]

Body Protection: A Barrier Against Spills and Splashes

Causality: To prevent skin contact from spills or splashes, appropriate body protection is necessary.

- Lab Coat: A Nomex® laboratory coat should be worn, buttoned, and fit properly to cover as much skin as possible.[\[10\]](#)
- Apron: For tasks involving the handling of **pyrocatechol** concentrates, a chemical-resistant apron should be worn over the lab coat.[\[11\]](#)
- Full Suit: In the case of a large spill, a full chemical-protective suit is required.[\[4\]](#)[\[7\]](#)

Respiratory Protection: Preventing Inhalation of Hazardous Dust

Causality: Inhalation of **pyrocatechol** dust can cause severe respiratory tract irritation.

Engineering controls, such as a fume hood, are the primary method of protection. However, when these are not sufficient, respiratory protection is mandatory.

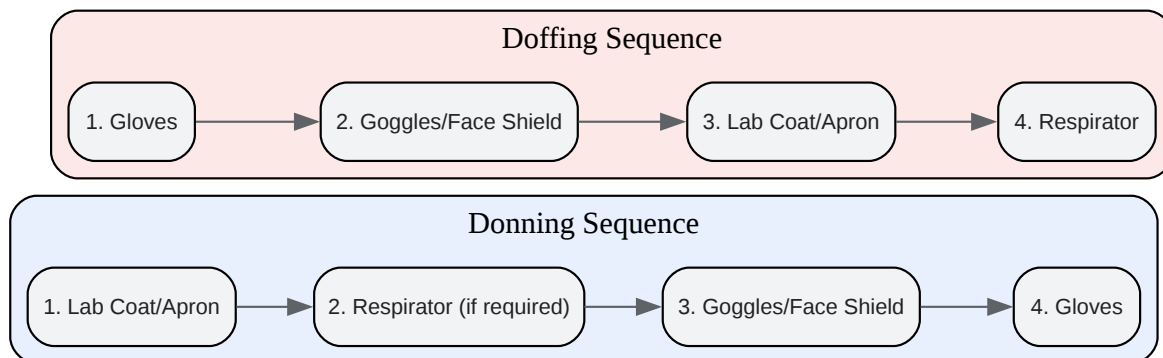
- When to Use: A respirator is required if user operations generate dust, fume, or mist, and ventilation is inadequate to keep airborne contaminants below the exposure limit.[\[7\]](#)
- Type of Respirator: Where risk assessment shows air-purifying respirators are appropriate, use a full-face particle respirator type N100 (US) or type P3 (EN 143) respirator cartridges.[\[4\]](#) If the respirator is the sole means of protection, use a full-face supplied air respirator.[\[4\]](#)
- Program Compliance: A respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements or European Standard EN 149 must be followed.

Operational Plan: Step-by-Step Safety Procedures

Pre-Handling Checklist

- Location: All work with solid **pyrocatechol** must be conducted in a designated area, such as a properly functioning fume hood.[\[12\]](#)
- Emergency Equipment: Ensure an eyewash station and safety shower are immediately accessible.
- PPE Inspection: Before starting, inspect all PPE for damage or contamination.[\[12\]](#)

PPE Donning and Doffing Workflow



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Caption: PPE Donning and Doffing Sequence.

Handling Pyrocatechol

- Minimize the generation of dust.
- Avoid contact with skin and eyes.[7]
- Do not breathe dust, vapor, mist, or gas.
- Wash hands thoroughly after handling.

Emergency Response: Immediate Actions are Critical

In the event of an exposure, immediate and correct first aid is crucial.

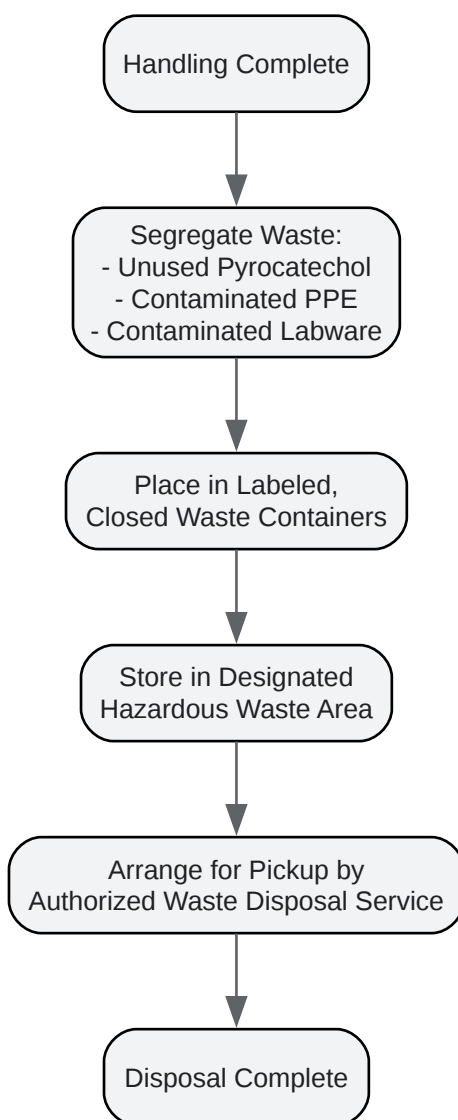
Exposure Route	Immediate Action
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15-30 minutes, occasionally lifting the upper and lower eyelids.[13][14] Seek immediate medical attention.[7]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Wash the affected area with soap and water.[13] Seek immediate medical attention.[7]
Inhalation	Remove from exposure and move to fresh air immediately. If breathing is difficult, give oxygen. Do not use mouth-to-mouth resuscitation. Seek immediate medical aid.
Ingestion	Do not induce vomiting. If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Seek immediate medical attention.

Disposal Plan: Responsible Waste Management

Proper disposal of **pyrocatechol** and contaminated materials is a critical final step to ensure safety and environmental protection.

- **Waste Collection:** Place unused **pyrocatechol** and any contaminated materials (e.g., gloves, weigh boats) into a suitable, labeled, and closed container for disposal.[4]
- **Authorized Disposal:** All waste must be submitted for disposal to a person or specialized company authorized for waste removal.[3]
- **Environmental Protection:** Do not let the product enter drains.[4] Prevent contamination of soil and surface or ground water.[3]

Waste Disposal Workflow



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Caption: **Pyrocatechol** Waste Disposal Workflow.

By adhering to these rigorous protocols, you are not only ensuring your personal safety but also upholding the highest standards of laboratory practice. This guide serves as a foundational document; always consult your institution's specific safety guidelines and the most current Safety Data Sheet (SDS) for **pyrocatechol**.

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